

gamma-Butyrobetaine-d9 Hydrochloride: Technical Guide & Application Note

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Compound of Interest

Compound Name:	gamma-Butyrobetaine-d9 Hydrochloride
CAS No.:	85806-17-3
Cat. No.:	B1147380

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Executive Summary

gamma-Butyrobetaine-d9 Hydrochloride (γ -Butyrobetaine-d9 HCl) is the stable isotope-labeled analog of γ -Butyrobetaine, a critical intermediate in the biosynthesis of L-carnitine. Functioning primarily as an internal standard in mass spectrometry, it enables the precise quantification of endogenous γ -Butyrobetaine levels in biological matrices (plasma, urine, tissue).

This compound has gained significant relevance in metabolic research due to its role in the gut microbiota-dependent generation of Trimethylamine N-oxide (TMAO), a prognostic marker for cardiovascular disease. This guide provides the definitive chemical identifiers, mechanistic context, and a validated LC-MS/MS workflow for its application.

Chemical Identity & Specifications

The following data constitutes the core technical specifications for sourcing and verifying the material.

Parameter	Specification
Product Name	gamma-Butyrobetaine-d9 Hydrochloride
CAS Number	85806-17-3
Synonyms	Actinine-d9; 3-Carboxypropyl-tris(trideuteriomethyl)ammonium chloride; N-Trimethyl-d9-γ-aminobutyric acid chloride
Chemical Formula	C ₇ H ₇ D ₉ ClNO ₂ (Salt form) / C ₇ H ₇ D ₉ NO ₂ ⁺ (Cation)
Molecular Weight	190.72 g/mol (Salt) / 155.26 g/mol (Cation)
Isotopic Purity	≥ 99% Deuterium
Solubility	Highly soluble in water, methanol, and DMSO.
SMILES	[2H]C([2H])([2H])O(C([2H])([2H])[2H])C([2H])([2H])[2H].[Cl-]
Appearance	White to off-white solid (hygroscopic)



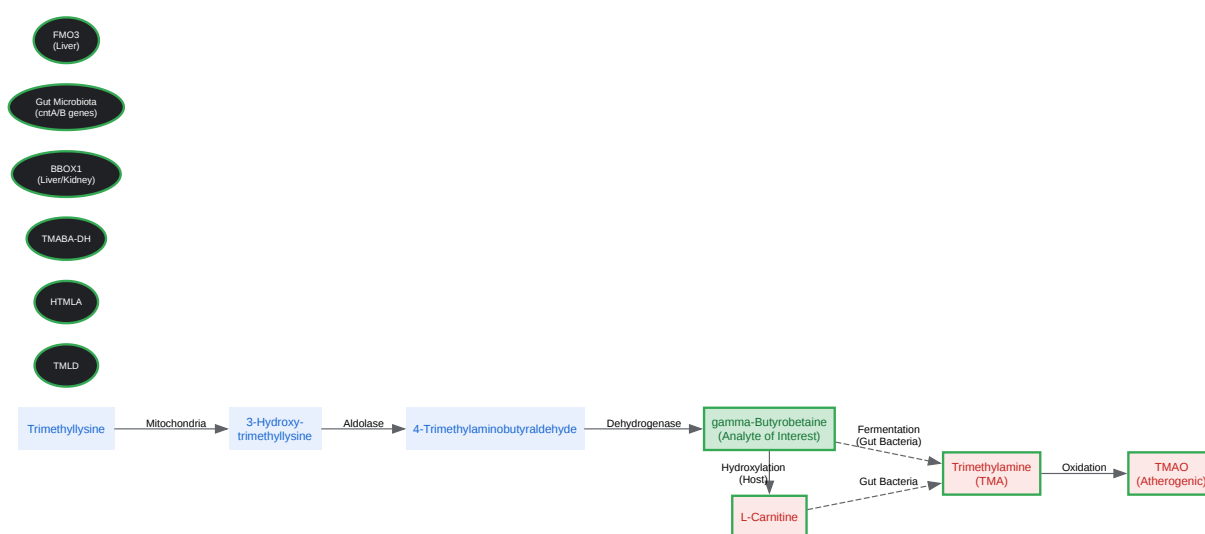
Technical Note: The "d9" designation refers to the substitution of nine hydrogen atoms on the trimethylammonium head group –N(CH₃)₃ with deuterium –N(CD₃)₃. This specific labeling is chosen because the trimethyl group is chemically stable and produces a clean mass shift (+9 Da) that avoids interference from naturally occurring isotopes (M+1, M+2).

Mechanistic Context: Carnitine Biosynthesis & Microbiota

To interpret analytical data correctly, one must understand where γ-Butyrobetaine fits in the metabolic landscape. It serves as the immediate precursor to L-Carnitine and is a substrate for the enzyme Gamma-butyrobetaine dioxygenase (BBOX1).

Figure 1: The Carnitine Biosynthesis & TMAO Pathway

This diagram illustrates the dual-fate of γ -Butyrobetaine: conversion to Carnitine in the host liver/kidney vs. conversion to TMA/TMAO by gut bacteria.



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Caption: γ -Butyrobetaine is the metabolic pivot point between host carnitine synthesis (via BBOX1) and microbial TMAO generation.

Analytical Application: LC-MS/MS Quantification

The primary use of γ -Butyrobetaine-d9 is as an Internal Standard (IS). Because it shares identical physicochemical properties with the endogenous analyte but differs in mass, it corrects for:

- Matrix Effects: Ion suppression or enhancement in complex fluids (plasma/urine).
- Extraction Efficiency: Loss of analyte during protein precipitation.
- Retention Time Drift: It co-elutes exactly with the analyte.

Methodology: HILIC-MS/MS Protocol

Due to the high polarity (zwitterionic nature) of γ -Butyrobetaine, Reverse Phase (C18) chromatography often yields poor retention. Hydrophilic Interaction Liquid Chromatography (HILIC) is the industry standard for this assay.

A. Sample Preparation (Plasma/Serum)

- Aliquot: Transfer 50 μ L of plasma to a 1.5 mL centrifuge tube.
- IS Addition: Add 10 μ L of γ -Butyrobetaine-d9 HCl working solution (e.g., 1 μ g/mL in Methanol).
- Precipitation: Add 150 μ L of ice-cold Acetonitrile (containing 0.1% Formic Acid).
- Vortex/Spin: Vortex for 30s; Centrifuge at 12,000 x g for 10 min at 4°C.
- Transfer: Move supernatant to an HPLC vial. Inject 2-5 μ L.

B. LC-MS/MS Conditions

Parameter	Setting
Column	Silica-based HILIC (e.g., Waters Atlantis HILIC or Phenomenex Kinetex HILIC), 2.1 x 100 mm, 1.7 μ m
Mobile Phase A	10 mM Ammonium Formate in Water (pH 3.0)
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	90% B to 50% B over 5 minutes (Retains polar betaines)
Ionization	ESI Positive Mode (+ve)

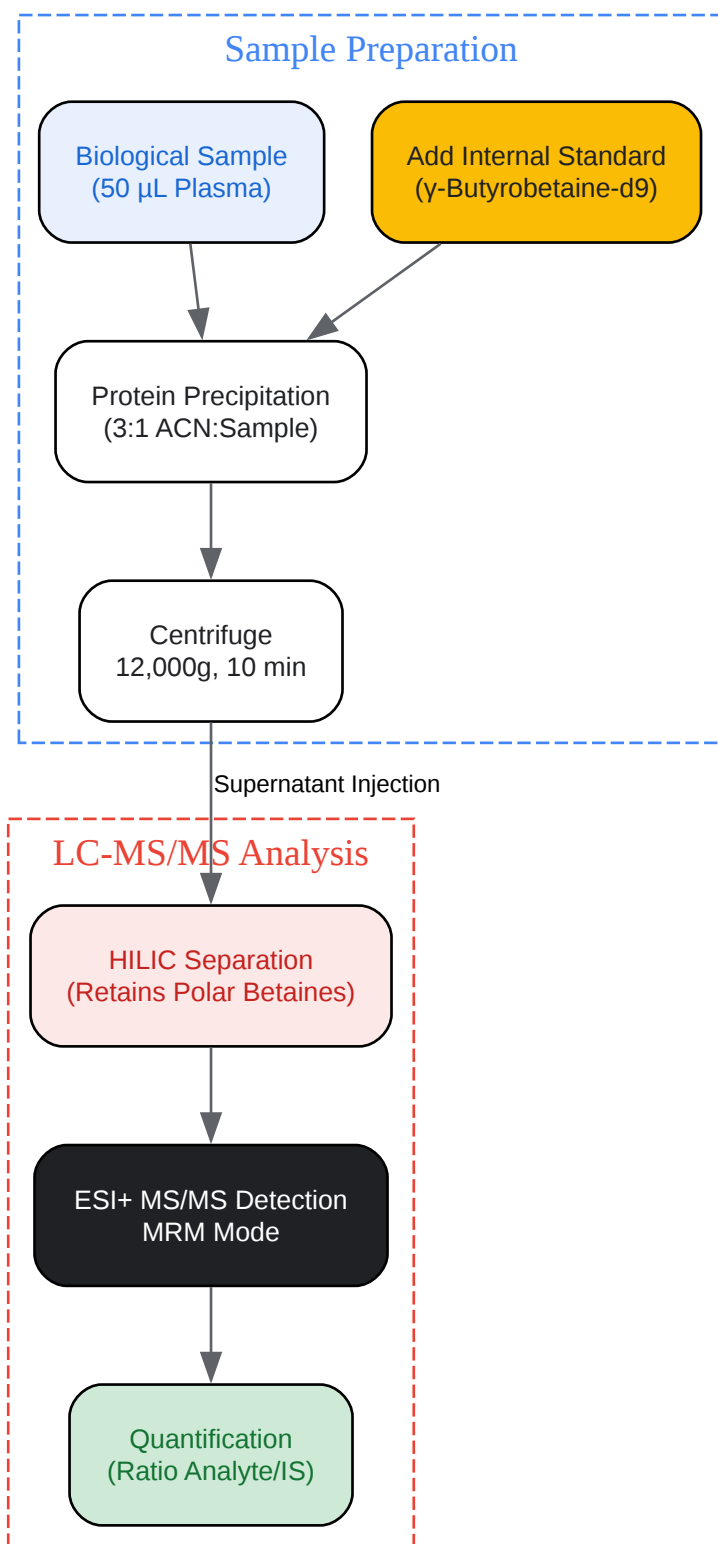
C. MRM Transitions (Multiple Reaction Monitoring)

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Mechanism
γ -Butyrobetaine	146.1 m/z	87.1 m/z	20-25	Loss of $N(CH_3)_3$ (59 Da)
γ -Butyrobetaine-d9	155.1 m/z	87.1 m/z	20-25	Loss of $N(CD_3)_3$ (68 Da)

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Critical Insight: Note that both the unlabeled and labeled forms produce the same product ion (m/z 87.1) in terms of nominal mass, because the deuterium label is on the trimethylamine group which is lost during fragmentation. The backbone (C₄H₇O₂) remains unlabeled. This is a "Neutral Loss" type fragmentation pattern.^[1] Ensure your MS resolution is sufficient, or verify if your specific label placement differs (though d9-trimethyl is the standard).

Figure 2: Analytical Workflow



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Caption: Standardized workflow for quantifying betaines in plasma using d9-internal standards.

Handling, Stability & Safety

- **Hygroscopicity:** As a hydrochloride salt, this compound is hygroscopic. Store the neat solid in a desiccator at -20°C.
- **Solution Stability:** Stock solutions (e.g., 1 mg/mL in water or methanol) are stable for 6 months at -20°C. Avoid repeated freeze-thaw cycles; aliquot into single-use vials.
- **Safety:** While generally considered low toxicity (similar to carnitine), treat as a laboratory chemical. Standard PPE (gloves, goggles) is required.
- **Isotopic Exchange:** The deuterium atoms on the methyl groups are chemically stable and do not undergo exchange with solvent protons under standard LC-MS conditions.

References

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